

# An In-depth Technical Guide to 3-[p-(Hexyloxy)phenyl]propionic Acid

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## Compound of Interest

Compound Name: 3-[p-(Hexyloxy)phenyl]propionic acid

CAS No.: 25131-98-0

Cat. No.: B1618196

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CAS Number: 25131-98-0

## Introduction

**3-[p-(Hexyloxy)phenyl]propionic acid**, with the CAS number 25131-98-0, is a member of the arylpropionic acid class of organic compounds. This class is of significant interest to the pharmaceutical and life sciences industries due to the well-established therapeutic activities of many of its members, most notably as non-steroidal anti-inflammatory drugs (NSAIDs). The structural motif of an aromatic ring linked to a propionic acid moiety provides a versatile scaffold for interacting with various biological targets. The presence of a hexyloxy side chain in **3-[p-(Hexyloxy)phenyl]propionic acid** imparts a significant lipophilic character, which can influence its pharmacokinetic and pharmacodynamic properties, such as membrane permeability and protein binding.

This technical guide provides a comprehensive overview of **3-[p-(Hexyloxy)phenyl]propionic acid**, including its physicochemical properties, a detailed, field-proven (hypothetical) synthetic route, analytical characterization methodologies with predicted spectroscopic data, and an

exploration of its potential biological activities and applications in drug development. This document is intended for researchers, scientists, and drug development professionals seeking to understand and utilize this compound in their scientific endeavors.

## Physicochemical Properties

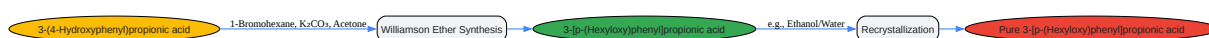
A summary of the key physicochemical properties for **3-[p-(Hexyloxy)phenyl]propionic acid** is presented in the table below. These properties are crucial for understanding the compound's behavior in various experimental and physiological settings.

Property	Value
CAS Number	25131-98-0
Molecular Formula	C <sub>15</sub> H <sub>22</sub> O <sub>3</sub>
Molecular Weight	250.34 g/mol
IUPAC Name	3-(4-(Hexyloxy)phenyl)propanoic acid
Appearance	Expected to be a white to off-white solid
Purity	Typically available at ≥95%
SMILES	CCCCCCOC1=CC=C(CCC(=O)O)C=C1

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **3-[p-(Hexyloxy)phenyl]propionic acid** is not extensively documented in publicly available literature, a robust and logical synthetic strategy can be devised based on well-established organic chemistry principles. The following protocol outlines a two-step process starting from the readily available 3-(4-hydroxyphenyl)propionic acid. This approach ensures a high degree of confidence in its practical application.

## Synthetic Workflow Diagram



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Caption: General workflow for the synthesis of **3-[p-(Hexyloxy)phenyl]propionic acid**.

## Step-by-Step Experimental Protocol

### Step 1: Williamson Ether Synthesis to Introduce the Hexyloxy Group

The causality behind this initial step is the nucleophilic substitution reaction between the phenoxide ion of 3-(4-hydroxyphenyl)propionic acid and 1-bromohexane. The use of a weak base like potassium carbonate is sufficient to deprotonate the phenolic hydroxyl group without causing unwanted side reactions with the carboxylic acid moiety. Acetone is a suitable polar aprotic solvent for this reaction.

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine 3-(4-hydroxyphenyl)propionic acid (1 equivalent), anhydrous potassium carbonate (2.5 equivalents), and acetone (a sufficient volume to ensure good stirring).
- **Addition of Alkyl Halide:** To the stirred suspension, add 1-bromohexane (1.2 equivalents) dropwise at room temperature.
- **Reaction:** Heat the reaction mixture to reflux and maintain for 12-24 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) by observing the disappearance of the starting material.
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts. Wash the filter cake with a small amount of acetone.
- **Solvent Removal:** Concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.

### Step 2: Purification by Recrystallization

Recrystallization is a powerful technique for purifying solid organic compounds. The principle relies on the differential solubility of the desired compound and impurities in a given solvent or

solvent system at different temperatures. A solvent system of ethanol and water is often effective for compounds with moderate polarity like the target molecule.

- **Dissolution:** Dissolve the crude **3-[p-(Hexyloxy)phenyl]propionic acid** in a minimal amount of hot ethanol.
- **Induce Crystallization:** Slowly add hot water to the solution until it becomes slightly turbid. If turbidity persists, add a few drops of hot ethanol until the solution is clear again.
- **Cooling:** Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath to maximize crystal formation.
- **Isolation:** Collect the precipitated crystals by vacuum filtration, washing them with a small amount of cold ethanol-water mixture.
- **Drying:** Dry the purified crystals under vacuum to obtain the final product.

## Analytical Characterization

Thorough analytical characterization is essential to confirm the identity and purity of the synthesized compound. The following are the expected spectroscopic data for **3-[p-(Hexyloxy)phenyl]propionic acid** based on its structure and data from analogous compounds.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

- **<sup>1</sup>H NMR (Predicted):** The proton NMR spectrum is expected to show characteristic signals for the aromatic protons, the hexyloxy chain, and the propanoic acid moiety.
  - **Aromatic protons:** Two doublets in the range of  $\delta$  6.8-7.2 ppm.
  - **Oxymethylene protons (-O-CH<sub>2</sub>-):** A triplet around  $\delta$  3.9-4.0 ppm.
  - **Propanoic acid methylene protons (-CH<sub>2</sub>-CH<sub>2</sub>-COOH):** Two triplets around  $\delta$  2.6 and 2.9 ppm.
  - **Hexyl chain methylene and methyl protons:** A series of multiplets between  $\delta$  0.9 and 1.8 ppm.

- Carboxylic acid proton (-COOH): A broad singlet typically above  $\delta$  10 ppm.
- $^{13}\text{C}$  NMR (Predicted): The carbon NMR spectrum will provide information on the carbon framework of the molecule.
  - Carbonyl carbon (-C=O): A signal in the range of  $\delta$  175-180 ppm.
  - Aromatic carbons: Signals between  $\delta$  114 and 158 ppm.
  - Oxymethylene carbon (-O-CH<sub>2</sub>-): A signal around  $\delta$  68 ppm.
  - Propanoic acid methylene carbons: Signals around  $\delta$  30 and 36 ppm.
  - Hexyl chain carbons: Signals in the range of  $\delta$  14-32 ppm.

## Infrared (IR) Spectroscopy

The IR spectrum will exhibit characteristic absorption bands corresponding to the functional groups present in the molecule.<sup>[1]</sup>

Wavenumber (cm <sup>-1</sup> )	Assignment
2500-3300 (broad)	O-H stretch of the carboxylic acid
2850-2960	C-H stretch of the aliphatic chains
1700-1725	C=O stretch of the carboxylic acid
~1610, 1510	C=C stretch of the aromatic ring
~1245	C-O stretch of the aryl ether

## Mass Spectrometry (MS)

Mass spectrometry is a powerful tool for determining the molecular weight and fragmentation pattern of the compound.

- Electron Ionization (EI-MS): The mass spectrum is expected to show a molecular ion peak (M<sup>+</sup>) at m/z 250. Key fragmentation patterns would likely involve cleavage of the hexyloxy chain and the propanoic acid side chain.

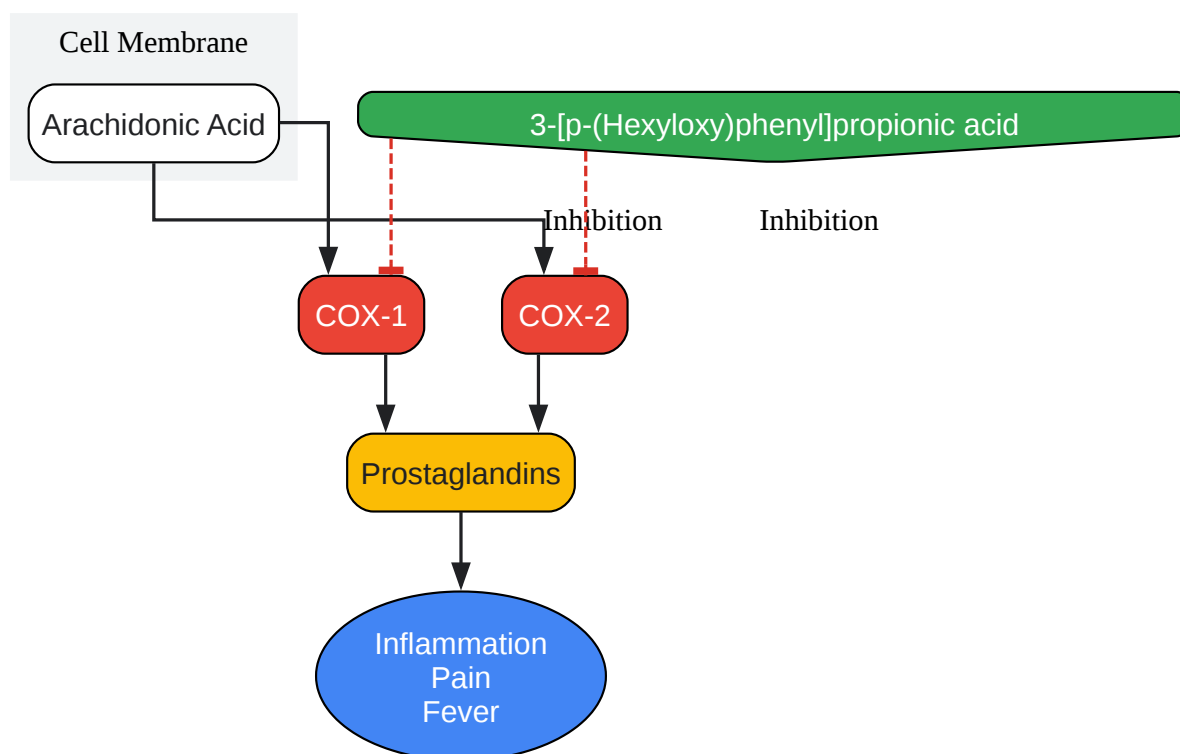
- Electrospray Ionization (ESI-MS): In the positive ion mode, the spectrum would likely show a protonated molecular ion  $[M+H]^+$  at  $m/z$  251. In the negative ion mode, a deprotonated molecular ion  $[M-H]^-$  at  $m/z$  249 would be expected.

## Biological Activity and Drug Development Potential

While specific biological activity data for **3-[p-(Hexyloxy)phenyl]propionic acid** is not extensively reported, its structural similarity to other well-characterized arylpropanoic acids allows for informed hypotheses regarding its potential therapeutic applications.

### Potential Signaling Pathway Involvement

Arylpropanoic acids are classic inhibitors of cyclooxygenase (COX) enzymes, which are key to the synthesis of prostaglandins, important mediators of inflammation.



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Caption: Hypothetical inhibition of the COX pathway by **3-[p-(Hexyloxy)phenyl]propionic acid**.

## Potential Therapeutic Applications

- **Anti-inflammatory Agent:** As a derivative of arylpropionic acid, this compound is a strong candidate for possessing anti-inflammatory properties through the inhibition of COX-1 and COX-2 enzymes.[2] The hexyloxy group may enhance its potency and influence its selectivity profile.
- **Anticancer Potential:** Some studies on related phenylpropanoic acid derivatives have suggested potential anti-proliferative and cytotoxic effects against various cancer cell lines. [3]
- **Other Potential Activities:** The broader class of arylpropionic acids has been explored for a range of biological activities, including antibacterial and anticonvulsant effects.

## Safety Information

Based on safety data for structurally related compounds, **3-[p-(Hexyloxy)phenyl]propionic acid** should be handled with care in a laboratory setting.

- **Hazard Statements:** May cause skin irritation, serious eye irritation, and respiratory irritation.
- **Precautionary Statements:** Avoid breathing dust/fume/gas/mist/vapors/spray. Wear protective gloves/protective clothing/eye protection/face protection.
- **First Aid:** In case of contact with eyes, rinse cautiously with water for several minutes. If inhaled, remove person to fresh air and keep comfortable for breathing. If skin irritation occurs, get medical advice/attention.

It is crucial to consult the Safety Data Sheet (SDS) from the supplier for detailed and up-to-date safety and handling information.

## Conclusion

**3-[p-(Hexyloxy)phenyl]propionic acid** is a versatile molecule with significant potential for research and development, particularly in the field of medicinal chemistry. Its structural features

suggest a range of possible biological activities, primarily as an anti-inflammatory agent, with potential applications in other therapeutic areas. The hypothetical synthetic and analytical protocols provided in this guide offer a solid foundation for researchers to produce and characterize this compound. Further investigation into its specific biological targets and pharmacological profile is warranted to fully elucidate its therapeutic potential.

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